

physical characteristics of 2,4-Dimethylphenol-d3

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Compound of Interest

Compound Name: 2,4-Dimethylphenol-3,5,6-d3

CAS No.: 93951-75-8

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An In-Depth Technical Guide to the Physicochemical Characteristics of 2,4-Dimethylphenol-d3

Introduction

2,4-Dimethylphenol-d3 (2,4-DMP-d3) is the deuterated analogue of 2,4-Dimethylphenol (2,4-DMP), an aromatic organic compound of significant industrial and environmental relevance. While the parent compound is a key intermediate in the manufacturing of antioxidants, disinfectants, pharmaceuticals, and polymers, its presence in the environment is a subject of monitoring and research due to its potential toxicity.^{[1][2][3][4]} For researchers, scientists, and drug development professionals, 2,4-DMP-d3 serves as an indispensable tool, primarily as an internal standard for highly accurate and precise quantification of 2,4-DMP in complex matrices using isotope dilution mass spectrometry (IDMS).

This guide provides a comprehensive exploration of the core physical and chemical characteristics of 2,4-Dimethylphenol-d3. As a Senior Application Scientist, the narrative is structured to deliver not just data, but also the underlying scientific principles and practical insights essential for its effective use in a research setting. We will delve into its molecular

properties, spectroscopic signature, a logical synthesis and analysis workflow, safety protocols, and its critical role in modern analytical science.

Part 1: Molecular Identity and Core Physicochemical Properties

The foundational characteristics of a compound dictate its behavior in physical and chemical systems. 2,4-Dimethylphenol-d₃ is identified by specific markers that distinguish it from its non-isotopically labeled counterpart. The three deuterium atoms are located on the aromatic ring at positions 3, 5, and 6.[\[5\]](#)[\[6\]](#)

Identifier	Value	Source
Compound Name	2,4-Dimethylphenol-3,5,6-d ₃	[5] [6]
Synonyms	2,4-Xylenol-d ₃ , 4-Hydroxy-m-xylene-d ₃	[6] [7]
CAS Number	93951-75-8	[5] [8]
Molecular Formula	C ₈ D ₃ H ₇ O	[5] [6]
Molecular Weight	125.18 g/mol	[5] [8]
InChI Key	KUFFULVDNCHOFZ-QGZYMEECSA-N	[5] [8]
Isotopic Purity	Typically ≥98 atom % D	[5] [8]

The substitution of protium with deuterium results in a predictable increase in molecular weight (M+3) but has a negligible effect on macroscopic properties like boiling point, melting point, and solubility, which are primarily governed by intermolecular forces.[\[5\]](#) This similarity in physicochemical behavior is the cornerstone of its utility as an internal standard.

Physical Property	Value	Source
Physical Form	Solid	[5]
Appearance	Colorless crystalline solid or yellow-to-brown liquid	[4][9][10]
Melting Point	22-23 °C (lit.)	[5][8][10]
Boiling Point	211-212 °C (lit.)	[5][8][10]
Solubility	Slightly soluble in water (7.9 g/L); soluble in alkaline solutions, alcohol, and ether.	[10][11]
Density	~1.011 g/mL at 25 °C	
Vapor Pressure	0.1 mmHg at 25 °C	[10]

Part 2: Spectroscopic Profile for Structural Elucidation

Confirming the identity, purity, and precise location of isotopic labels is a critical, self-validating step in any research employing labeled compounds. Spectroscopic techniques provide a definitive fingerprint of the molecular structure.

Mass Spectrometry (MS)

Mass spectrometry is the primary technique where the utility of 2,4-DMP-d3 is realized. For structural confirmation, the electron ionization (EI) mass spectrum will show a molecular ion (M^+) peak at m/z 125, which is three mass units higher than that of the unlabeled 2,4-DMP (m/z 122).[5][9] This "mass shift" is the definitive indicator of its isotopic composition and is fundamental to the isotope dilution method. The fragmentation pattern is expected to be very similar to the parent compound, with key fragments also shifted by the appropriate number of deuterium atoms.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides unambiguous confirmation of the deuteration pattern.

- ^1H NMR: The most telling feature in the proton NMR spectrum is the absence of signals corresponding to the aromatic protons at the 3, 5, and 6 positions of the ring. Compared to the spectrum of unlabeled 2,4-DMP, which shows distinct aromatic proton signals, the spectrum of 2,4-DMP- d_3 will only exhibit signals for the two methyl groups and the hydroxyl proton. This absence is conclusive proof of successful and specific deuteration.
- ^{13}C NMR: In the carbon-13 NMR spectrum, the carbons directly bonded to deuterium (C3, C5, and C6) will exhibit two key changes. First, their resonance signals will be split into a triplet (1:1:1) due to one-bond C-D coupling. Second, these signals will be significantly attenuated due to the loss of the Nuclear Overhauser Effect (NOE) enhancement from attached protons and the longer relaxation times of deuterated carbons. The chemical shifts of other carbons will be largely unaffected.[\[9\]](#)[\[12\]](#)

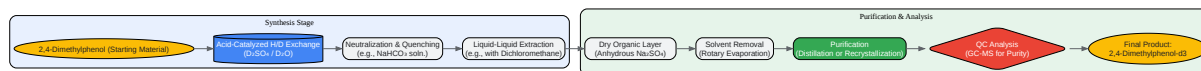
Infrared (IR) Spectroscopy

IR spectroscopy can further validate the presence of deuterium. The C-D stretching vibrations appear in a distinct region of the spectrum, typically around $2100\text{--}2300\text{ cm}^{-1}$, which is a significantly lower frequency than the C-H stretching vibrations (approx. $2850\text{--}3000\text{ cm}^{-1}$).[\[13\]](#)[\[14\]](#) The presence of absorption bands in this C-D stretch region, coupled with the corresponding decrease in the intensity of aromatic C-H stretch bands, serves as another layer of structural verification.

Part 3: Synthesis and Purity Assessment Workflow

While numerous methods exist for synthesizing 2,4-DMP, the introduction of the deuterium labels requires a specific approach.[\[1\]](#)[\[15\]](#) A common and effective strategy for deuterating activated aromatic rings is through acid-catalyzed electrophilic substitution in the presence of a deuterium source.

Synthesis Rationale: The hydroxyl and methyl groups on the phenol ring are activating, making the ortho and para positions susceptible to electrophilic attack. By using a strong deuterated acid, such as deuterated sulfuric acid (D_2SO_4) in deuterium oxide (D_2O), the protons on the activated ring positions can be exchanged for deuterons.



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Fig 1. General workflow for the synthesis and purification of 2,4-Dimethylphenol-d3.

Experimental Protocol: Purity Assessment by GC-MS

This protocol outlines a self-validating system to confirm both the chemical and isotopic purity of the final product.

- Standard Preparation:
 - Prepare a 1 mg/mL stock solution of the synthesized 2,4-DMP-d3 in a suitable solvent like acetone or methanol.
 - Prepare a separate 1 mg/mL stock solution of unlabeled 2,4-DMP (CAS 105-67-9) as a reference.^[9]
 - Create a working solution containing both 2,4-DMP-d3 and 2,4-DMP at 10 µg/mL each.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 8890 GC or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm x 0.25 µm) or equivalent non-polar column.
 - Inlet: Splitless mode, 250 °C.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.

- Oven Program: Initial temperature 60 °C, hold for 1 min, ramp at 15 °C/min to 250 °C, hold for 5 min.
- Mass Spectrometer: Agilent 5977B MSD or equivalent.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Acquisition Mode: Full Scan (m/z 40-200) and Selected Ion Monitoring (SIM).
- Analysis Procedure:
 - Inject 1 µL of the mixed working solution into the GC-MS.
 - Chemical Purity Assessment (Full Scan): Analyze the total ion chromatogram (TIC). A single, sharp peak should be observed at the retention time for 2,4-DMP. Integrate this peak and any impurity peaks to calculate the chemical purity (Area of Main Peak / Total Area * 100).
 - Isotopic Purity Assessment (Full Scan & SIM):
 - Extract the mass spectrum from the apex of the main chromatographic peak. Observe the relative intensities of the molecular ions at m/z 125 (for d3) and m/z 122 (for unlabeled).
 - The isotopic purity (atom % D) is calculated based on the relative abundance of the labeled and unlabeled species.
 - For higher sensitivity, re-inject the sample using a SIM method monitoring ions m/z 125, 124, 123, and 122 to accurately determine the isotopic distribution.
- Trustworthiness & Validation: The protocol is self-validating because the co-injection of the unlabeled standard confirms the retention time and fragmentation pattern, while the mass spectrum provides a direct and quantifiable measure of both chemical and isotopic purity.

Part 4: Handling, Safety, and Storage

2,4-Dimethylphenol-d3, like its parent compound, is a hazardous substance and must be handled with appropriate precautions.[\[16\]](#)

Hazard Classification	Code	Description
Acute Toxicity, Oral	H301	Toxic if swallowed
Acute Toxicity, Dermal	H311	Toxic in contact with skin
Skin Corrosion	H314	Causes severe skin burns and eye damage
Skin Sensitization	H317	May cause an allergic skin reaction
Hazardous to the Aquatic Environment	H411	Toxic to aquatic life with long lasting effects

Source:[\[5\]](#)[\[16\]](#)

Handling:

- All work must be conducted in a well-ventilated laboratory fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, nitrile gloves, and chemical safety goggles.[\[10\]](#)
- Avoid inhalation of dust or vapors.[\[10\]](#)
- Avoid contact with skin and eyes. In case of contact, immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.[\[10\]](#)[\[16\]](#)

Storage:

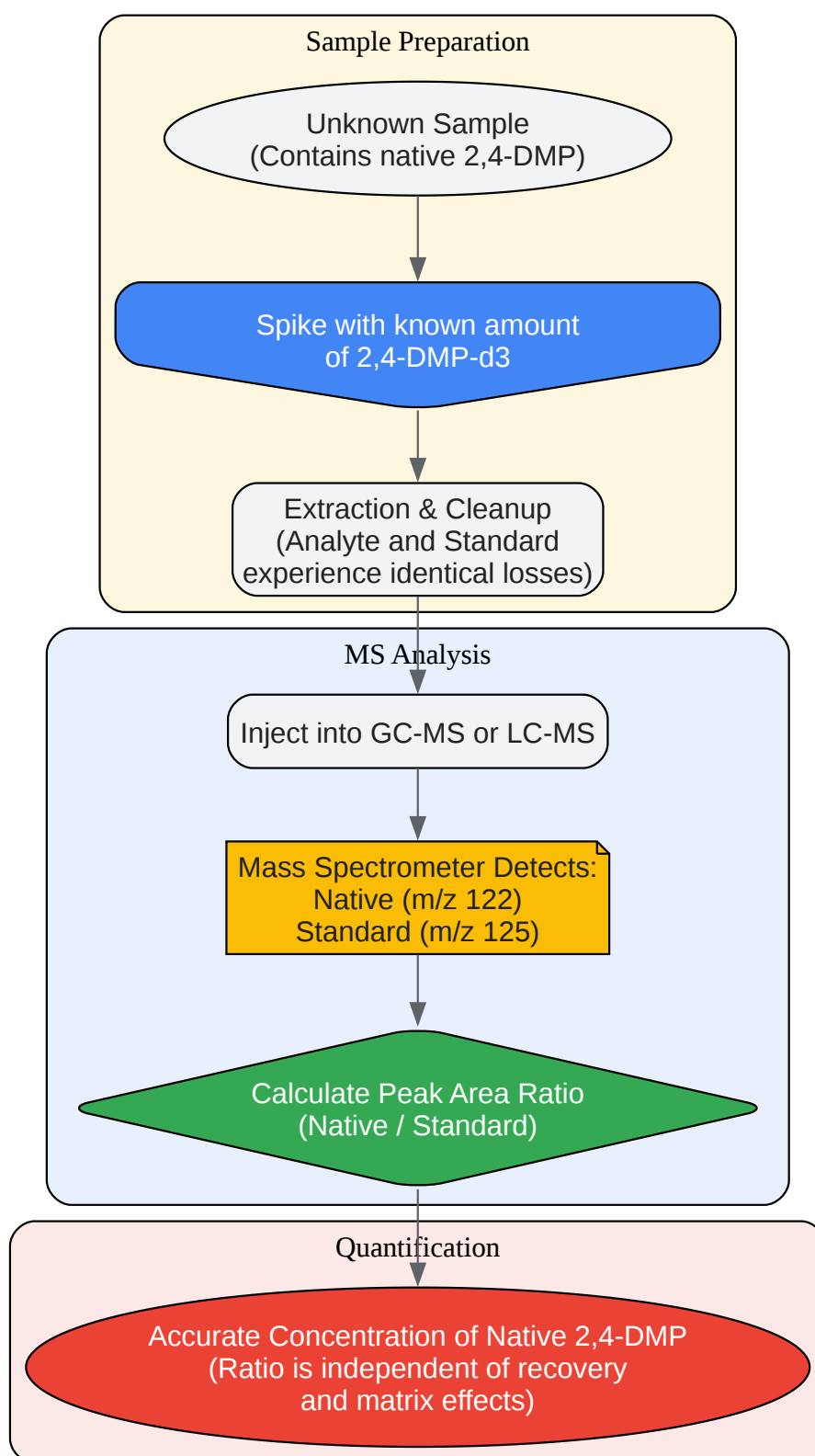
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[16\]](#)
- Recommended storage is at room temperature, protected from light and moisture.[\[7\]](#)
- Keep locked up or in an area accessible only to qualified or authorized personnel.[\[16\]](#)

Part 5: Applications in Advanced Research

The primary and most critical application of 2,4-DMP-d3 is as an internal standard for quantitative analysis by Isotope Dilution Mass Spectrometry (IDMS). This technique is the gold standard for quantification in complex sample types encountered in environmental monitoring, toxicology, and drug metabolism studies.

The Causality Behind IDMS Superiority: In techniques like GC-MS or LC-MS, analytical signals can be suppressed or enhanced by other co-eluting components in the sample matrix. Furthermore, sample preparation steps like liquid-liquid extraction can suffer from incomplete and variable recovery. An ideal internal standard should behave identically to the analyte of interest (the "native" compound) during sample preparation and analysis, but be clearly distinguishable by the detector.

2,4-DMP-d3 fulfills this perfectly. Its physical properties are so similar to native 2,4-DMP that it experiences the same extraction recovery and the same degree of matrix-induced ionization suppression or enhancement. However, the mass spectrometer can easily distinguish between the native analyte (m/z 122) and the deuterated standard (m/z 125). By adding a known amount of 2,4-DMP-d3 to a sample at the very beginning of the workflow, the ratio of the native-to-standard signal can be used to calculate the concentration of the native analyte with exceptional accuracy, as any experimental losses or matrix effects are canceled out.



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Fig 2. Logical workflow of Isotope Dilution Mass Spectrometry (IDMS).

Conclusion

2,4-Dimethylphenol-d3 is more than just an isotopically labeled molecule; it is a high-precision tool that enables researchers to achieve the highest levels of accuracy in quantitative analysis. Its physical properties, being nearly identical to its native counterpart, allow it to perfectly track the analyte through complex sample preparation and analysis workflows. Its distinct mass spectrometric signature provides the clear, unambiguous signal needed for reliable quantification. A thorough understanding of its physicochemical characteristics, spectroscopic profile, and proper handling procedures, as detailed in this guide, is paramount for leveraging its full potential in demanding research applications within environmental science, toxicology, and pharmaceutical development.

References

- SLS Ireland. (n.d.). **2,4-Dimethylphenol-3,5,6-d3**, 9. Retrieved January 14, 2026, from [\[Link\]](#)
- PubChem. (n.d.). 2,4-Dimethylphenol. National Center for Biotechnology Information. Retrieved January 14, 2026, from [\[Link\]](#)
- U.S. Environmental Protection Agency. (1980). Ambient Water Quality Criteria for 2,4-dimethylphenol. Retrieved January 14, 2026, from [\[Link\]](#)
- Chem-Lab NV. (n.d.). 2,4-Dimethylphenol-D3 standard solution. Retrieved January 14, 2026, from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Phenol, 2,4-dimethyl-. NIST Chemistry WebBook. Retrieved January 14, 2026, from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). UV/Visible spectrum for Phenol, 2,4-dimethyl-. NIST Chemistry WebBook. Retrieved January 14, 2026, from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). IR Spectrum for Phenol, 2,4-dimethyl-. NIST Chemistry WebBook. Retrieved January 14, 2026, from [\[Link\]](#)
- Stenutz, R. (n.d.). 2,4-dimethylphenol. Retrieved January 14, 2026, from [\[Link\]](#)

- The Good Scents Company. (n.d.). 2,4-xyleneol. Retrieved January 14, 2026, from [[Link](#)]
- New Jersey Department of Health. (2010). Hazardous Substance Fact Sheet: 2,4-Dimethylphenol. Retrieved January 14, 2026, from [[Link](#)]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Understanding the Properties and Uses of 2,4-Dimethylphenol. Retrieved January 14, 2026, from [[Link](#)]
- Google Patents. (1994). DE4223979C2 - Process for the preparation of 2,4-dimethylphenol.
- National Institute of Standards and Technology. (n.d.). Gas Phase IR Spectrum for Phenol, 2,4-dimethyl-. NIST Chemistry WebBook. Retrieved January 14, 2026, from [[Link](#)]
- University of Hertfordshire. (n.d.). 2,4-dimethylphenol. Agriculture and Environment Research Unit (AERU). Retrieved January 14, 2026, from [[Link](#)]
- National Institute of Standards and Technology. (n.d.). Mass spectrum (electron ionization) for Phenol, 2,4-dimethyl-. NIST Chemistry WebBook. Retrieved January 14, 2026, from [[Link](#)]

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. 2,4-二甲基苯酚-3,5,6-d3 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 6. 2,4-Dimethylphenol-3,5,6-d3 | LGC Standards [lgcstandards.com]
- 7. isotope.com [isotope.com]

- [8. scientificlabs.ie \[scientificlabs.ie\]](https://scientificlabs.ie)
- [9. 2,4-Dimethylphenol | C₈H₁₀O | CID 7771 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [10. cdn isotopes.com \[cdnisotopes.com\]](https://cdnisotopes.com)
- [11. epa.gov \[epa.gov\]](https://epa.gov)
- [12. 2,4-Dimethylphenol\(105-67-9\) ¹³C NMR \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [13. Phenol, 2,4-dimethyl- \[webbook.nist.gov\]](https://webbook.nist.gov)
- [14. Phenol, 2,4-dimethyl- \[webbook.nist.gov\]](https://webbook.nist.gov)
- [15. 2,4-Dimethylphenol synthesis - chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
- [16. sigmaaldrich.com \[sigmaaldrich.com\]](https://sigmaaldrich.com)
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